

Biological Activity Profile of Quinoline-4-Acrylic Acid Derivatives

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Compound of Interest

Compound Name: 3-(8-Chloroquinolin-4-yl)acrylic acid

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Technical Monograph & Research Guide

Executive Summary

Quinoline-4-acrylic acid derivatives (systematically 3-(quinolin-4-yl)acrylic acids) represent a specialized subclass of nitrogen heterocycles where the pharmacologically privileged quinoline core is extended at the C4 position by an

-unsaturated carboxylic acid side chain.^[1]

Unlike their parent quinoline-4-carboxylic acids, these derivatives possess a vinyl spacer that confers two critical properties:

- **Conformational Rigidity:** The double bond restricts rotation, locking the pharmacophore into a planar or semi-planar orientation favorable for intercalating into DNA or binding narrow enzymatic pockets.
- **Michael Acceptor Reactivity:** The

-unsaturated carbonyl system can act as a weak electrophile, potentially forming covalent bonds with nucleophilic cysteine residues in target proteins (e.g., kinases, bacterial enzymes).[1]

This guide analyzes their primary therapeutic profiles: Antitubercular, Antibacterial, and Anticancer, supported by synthesis protocols and mechanistic insights.[1][2][3]

Chemical Basis & Structure-Activity Relationship (SAR)[1]

The core structure consists of a quinoline ring substituted at position 4 with an acrylic acid moiety.

SAR Logic[4]

- The Quinoline Scaffold (A/B Ring): Essential for

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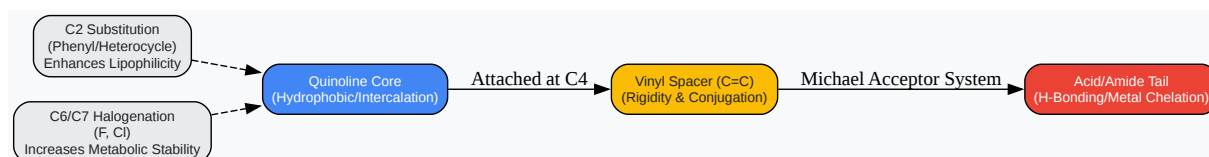
stacking interactions with DNA base pairs (in antibacterial activity) or hydrophobic pockets in kinases.

- The Vinyl Linker (

): Extends the conjugation length, affecting lipophilicity and electronic distribution.[1] Trans-isomers are thermodynamically favored and generally more active due to extended planarity.

- The Carboxylic Acid Head: Serves as a hydrogen bond donor/acceptor. It is often converted to hydroxamic acids (for HDAC inhibition) or amides to improve cell permeability.

Visualization: SAR Map



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Figure 1: Structural dissection of the quinoline-4-acrylic acid pharmacophore.

Therapeutic Profiles

Antitubercular Activity (Anti-TB)

Quinoline derivatives are cornerstone structures in anti-TB research (e.g., Bedaquiline).[1] The 4-acrylic acid derivatives target *Mycobacterium tuberculosis* (Mtb) via mechanisms distinct from standard isoniazid therapy.

- Mechanism: Inhibition of DNA Gyrase (GyrB subunit) and InhA (enoyl-ACP reductase). The acrylic side chain mimics the substrate structure of fatty acid synthesis intermediates.
- Key Insight: Derivatives with a bulky aryl group at C2 (e.g., 2-phenyl-quinoline-4-acrylic acid) show enhanced activity against MDR-TB strains due to increased lipophilicity, facilitating penetration of the mycolic acid cell wall.[1]

Anticancer Activity

The 4-acrylic acid motif is frequently explored as a Histone Deacetylase (HDAC) inhibitor precursor.

- Mechanism: The acrylic acid group acts as a "cap" or "linker" that fits into the HDAC catalytic tunnel, coordinating the Zinc ion at the active site.
- SIRT3 Inhibition: Recent studies identify acrylamido-phenyl quinolines as selective inhibitors of Sirtuin-3 (SIRT3), disrupting mitochondrial metabolism in leukemia cells (Reference 1).[1]
- Covalent Inhibition: The Michael acceptor moiety can covalently modify cysteine residues on kinases (e.g., EGFR), leading to irreversible inhibition of tumor cell proliferation.[1]

Antibacterial (Broad Spectrum)[1]

- Target: Bacterial DNA Gyrase and Topoisomerase IV.[4][5][6][7]
- Mode of Action: The planar quinoline ring intercalates between DNA base pairs, while the acrylic acid tail protrudes to interact with the enzyme, stabilizing the cleavable complex and

preventing DNA religation.[1]

Experimental Protocols

Synthesis: The Modified Knoevenagel Route

This protocol describes the synthesis of 3-(quinolin-4-yl)acrylic acid from 4-methylquinoline (Lepidine).[1]

Reagents:

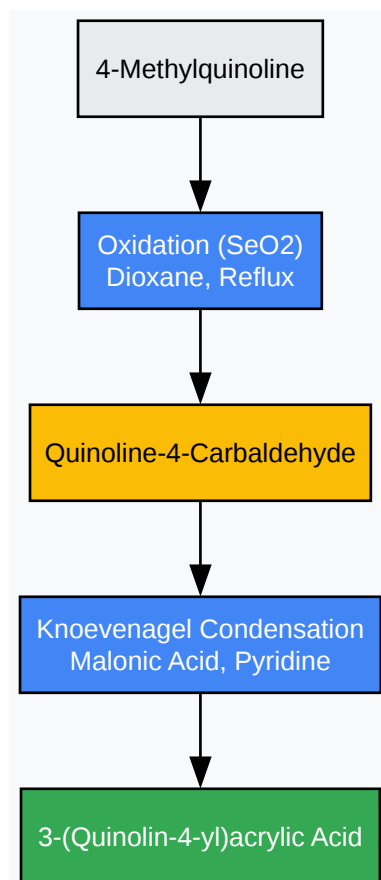
- 4-Methylquinoline[1]
- Selenium Dioxide ([1])
- Malonic Acid
- Pyridine (Catalyst/Solvent)[1]
- Piperidine (Catalyst)[1]

Workflow:

- Oxidation: Reflux 4-methylquinoline (10 mmol) with Selenium Dioxide (12 mmol) in dioxane for 4 hours. Filter selenium metal. Evaporate solvent to obtain Quinoline-4-carbaldehyde.
- Condensation: Dissolve the aldehyde (10 mmol) and Malonic acid (12 mmol) in Pyridine (10 mL). Add 5 drops of Piperidine.
- Reflux: Heat at 100°C for 3-5 hours until evolution ceases (decarboxylation).
- Workup: Pour the reaction mixture into ice-cold water acidified with HCl. The acrylic acid derivative precipitates as a solid.

- Purification: Recrystallize from Ethanol/DMF.

Visualization: Synthesis Pathway



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Figure 2: Step-wise synthesis of the target scaffold.

Bioassay: Minimum Inhibitory Concentration (MIC) - Alamar Blue

Objective: Determine antitubercular efficacy against *M. tuberculosis* H37Rv.

- Preparation: Dissolve derivatives in DMSO (stock 10 mg/mL).
- Dilution: Prepare serial two-fold dilutions in 96-well plates using Middlebrook 7H9 broth. Final concentrations: 100

g/mL to 0.19

g/mL.

- Inoculation: Add

of *M. tuberculosis* inoculum (

CFU/mL) to each well.

- Incubation: Incubate at 37°C for 7 days.

- Development: Add

of 1:1 mixture of Alamar Blue reagent and 10% Tween 80. Incubate for 24 hours.

- Readout: A color change from Blue (Resazurin) to Pink (Resorufin) indicates bacterial growth. MIC is the lowest concentration preventing color change.

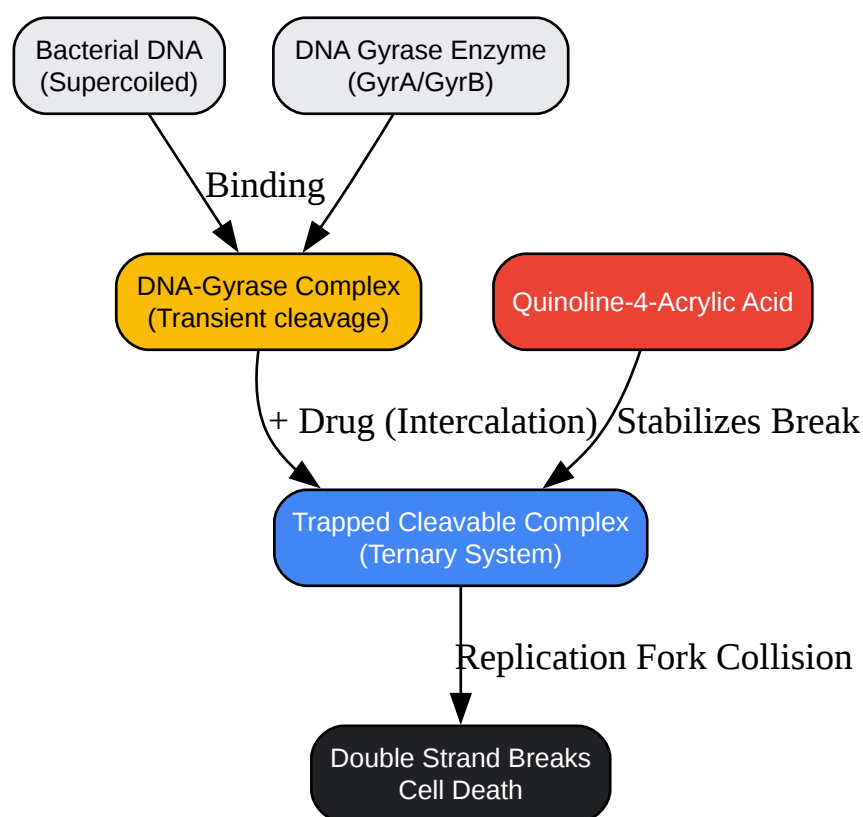
Quantitative Data Summary

The following table summarizes typical activity ranges for optimized derivatives (based on aggregated literature data for C4-acrylic analogs):

Derivative Type	Substitution (R)	Target Organism/Cell	Activity Metric	Value Range
Unsubstituted	H	<i>M. tuberculosis</i>	MIC	12.5 - 25 g/mL
Halogenated	6-Fluoro, 7-Chloro	<i>S. aureus</i> (MRSA)	MIC	2.0 - 8.0 g/mL
Aryl-Acrylic	2-(4-methoxyphenyl)	MCF-7 (Breast Cancer)	IC50	5.0 - 15 M
Amide Hybrid	N-hydroxy-acrylamide	HDAC (Enzyme)	IC50	< 1.0 M

Mechanism of Action: Bacterial DNA Gyrase Inhibition

The primary antibacterial mechanism involves the stabilization of the DNA-Gyrase cleavable complex.[5][8]



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Figure 3: Mechanism of bacterial cell death via Gyrase poisoning.[1]

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- The Diverse Biological Activities of Quinoline-4-Carboxylic Acids: A Technical Guide. Source: BenchChem (2025).[3] Context: foundational overview of the quinoline-4-acid scaffold and its derivatives.[3][9]

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